

Application Notes & Protocols: Fmoc-Hyp-OH for Peptide-Based Biomaterials

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Compound of Interest		
Compound Name:	Fmoc-Hyp-OH	
Cat. No.:	B557250	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

The use of Nα-Fmoc-4-hydroxy-L-proline (**Fmoc-Hyp-OH**) and its derivatives is a cornerstone in the synthesis of advanced peptide-based biomaterials. Hydroxyproline is a critical post-translationally modified amino acid that constitutes approximately 13.5% of mammalian collagen and is essential for the stability of its iconic triple helix structure.[1] By incorporating **Fmoc-Hyp-OH** into synthetic peptides using Fluorenylmethyloxycarbonyl (Fmoc) solid-phase peptide synthesis (SPPS), it is possible to create biomimetic materials that emulate the structure and function of the native extracellular matrix (ECM).

These collagen-mimetic peptides can self-assemble into higher-order structures such as nanofibers and hydrogels.[2] This process is driven by a combination of hydrogen bonding, hydrophobic interactions, and π - π stacking of the Fmoc groups. The resulting hydrogels are biocompatible, biodegradable, and possess tunable mechanical properties, making them excellent candidates for applications in tissue engineering, regenerative medicine, and controlled drug delivery.[2][3] Furthermore, specific sequences containing hydroxyproline, such as Glycine-Phenylalanine-Hydroxyproline-Glycine-Glutamate-Arginine (GFOGER), have been shown to interact directly with integrin receptors on cell surfaces, influencing cell adhesion, proliferation, and signaling.[4]

These application notes provide a comprehensive overview, quantitative data, and detailed protocols for the synthesis and characterization of biomaterials using **Fmoc-Hyp-OH**.



Applications

Peptide-based biomaterials synthesized with **Fmoc-Hyp-OH** have a wide range of applications owing to their biomimetic and tunable properties.

- Tissue Engineering Scaffolds: Hydrogels formed from hydroxyproline-containing peptides can serve as three-dimensional scaffolds that mimic the native ECM, promoting cell infiltration, growth, and tissue regeneration.[5][6]
- Controlled Drug Delivery: The nanofibrous network of these hydrogels can encapsulate therapeutic molecules, from small drugs to large proteins, and release them in a sustained manner as the matrix degrades.[7][8]
- Cell Adhesion and Signaling Studies: By immobilizing peptides with specific motifs like GFOGER onto surfaces, researchers can create platforms to study integrin-specific cell adhesion and subsequent signaling cascades, which are crucial for understanding and directing cell function.[4]
- Wound Healing: The biocompatible and biodegradable nature of these hydrogels makes them suitable as dressings that can maintain a moist environment, deliver bioactive agents, and promote natural healing processes.[9]

Quantitative Data Presentation

The inclusion of hydroxyproline and the conditions of hydrogel formation significantly impact the material's properties. The following tables summarize key quantitative data from relevant studies.

Table 1: Mechanical Properties of Self-Assembled Peptide Hydrogels

The storage modulus (G') is a measure of the elastic response of a material and indicates the stiffness of the hydrogel. Higher G' values are often desirable for applications in load-bearing tissues.



Peptide Sequence/System	Concentration	Storage Modulus (G')	Comments
Q11 Peptide (QQKFQFQFEQQ)	5 mM (0.76% w/v)	1.2 kPa	A well-characterized self-assembling peptide, serves as a baseline.[1]
Q11 Peptide (QQKFQFQFEQQ)	30 mM (4.6% w/v)	10.5 kPa	Demonstrates concentration- dependent stiffening. [1]
Fmoc-FFpY/Na+ Hydrogel	6.4 mM in 500 mM NaCl	~200 Pa	Shows the influence of ionic strength on gel stiffness.[10]
Fibrin-Copolymer Hydrogel	1.92 wt% copolymer	~1200 Pa	Example of a hybrid hydrogel system.[11]

Table 2: Biocompatibility of Peptide Scaffolds (Cell Viability)

Biocompatibility is essential for any material intended for biomedical applications. The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity. A viability of over 70% is generally considered non-cytotoxic.



Cell Type	Scaffold/Hydrogel System	Incubation Time	Cell Viability (%)
Human Dental Pulp Stem Cells (DPSCs)	10% RGD Peptide Hydrogel	14 days	~100% (no significant difference from control)
L929 Mouse Fibroblasts	Polylactide (PLA) Scaffold	7 days	>90%
Human Umbilical Vein Endothelial Cells (HUVECs)	Ligated Q11 Peptide Gel	Not Specified	Significant enhancement in proliferation vs. non- ligated gel
Human Cartilage Stem/Progenitor Cells (CSPCs)	ODMA/PEGDMA/CH Composite Scaffold	72 hours	Significantly enhanced vs. 2D culture plate

Table 3: Drug Release Kinetics from Peptide Hydrogels

The release profile of a drug from a hydrogel is critical for its therapeutic efficacy. The data below shows the cumulative release of a model drug, dexamethasone, from an Fmoc-peptide hydrogel system.

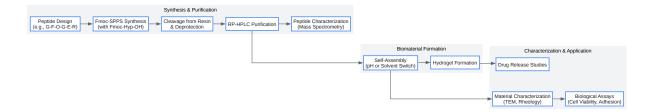
Time	Cumulative Release (%) from Hydrogel Matrix	Cumulative Release (%) from PLGA Nanoparticles in Gel
1 hour	~15%	~10%
6 hours	~30%	~25%
24 hours	~50%	~40%
48 hours	~65%	~55%
72 hours	~75%	~60%



Data is estimated from graphical representations in referenced literature for illustrative purposes.[7] The release kinetics often follow models like the Higuchi model, indicating a diffusion-controlled process.[12][13]

Experimental Workflows and Logical Relationships

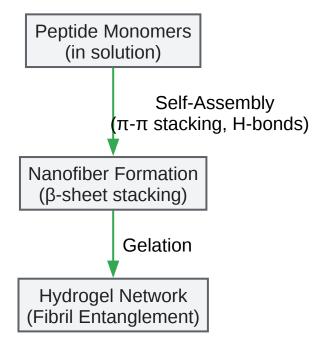
Visualizing the processes involved in creating and testing these biomaterials is crucial for understanding the workflow and underlying scientific principles.



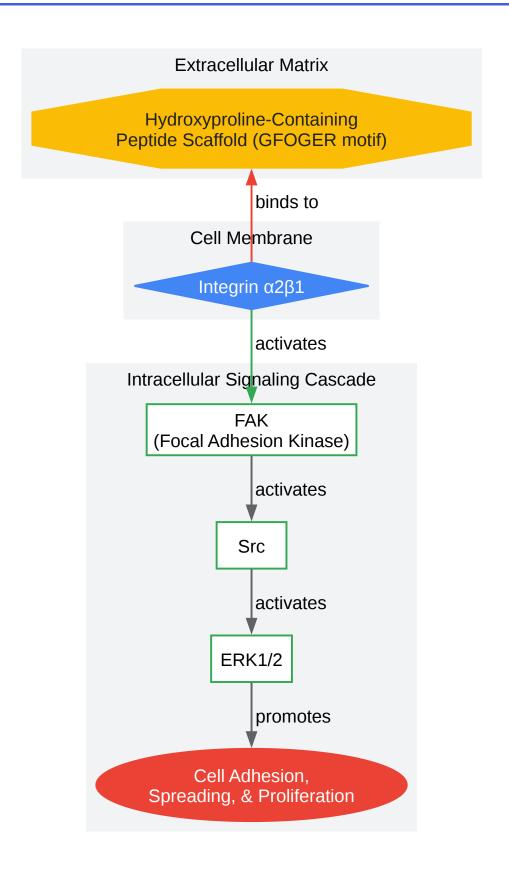
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Caption: Overall workflow from peptide design to biomaterial application.









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